

# Unveiling the Spectroscopic Signature of Lycernuic Acid A: A Technical Guide

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## Compound of Interest

Compound Name: *Lycernuic acid A*

Cat. No.: *B1154888*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Lycernuic acid A**, a serratene triterpene isolated from *Lycopodium cernuum*. This document is intended to serve as a core reference for researchers engaged in natural product chemistry, pharmacology, and drug development by presenting detailed spectroscopic data, experimental protocols, and a visual workflow for its analysis.

## Chemical Identity and Source

**Lycernuic acid A** is a serratene triterpene identified as  $3\beta,21\beta$ -dihydroxyserrat-14-en-24-oic acid. It was first isolated from the plant *Lycopodium cernuum* (also known as *Palhinhaea cernua*), a species of clubmoss. The structure of **Lycernuic acid A** was elucidated through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

## Spectroscopic Data

The following tables summarize the key spectroscopic data for **Lycernuic acid A**, providing a quantitative basis for its identification and characterization.

### $^{13}\text{C}$ Nuclear Magnetic Resonance (NMR) Data

The  $^{13}\text{C}$  NMR spectrum of **Lycernuic acid A** was recorded in Pyridine- $d_5$  ( $d_5$ -py). The chemical shifts ( $\delta$ ) are reported in parts per million (ppm).

Carbon Position	Chemical Shift ( $\delta$ ) in d <sub>5</sub> -py (ppm)
1	39.1
2	22.1
3	78.0
4	51.5
5	57.1
6	19.1
7	33.6
8	41.5
9	51.0
10	38.0
11	25.1
12	28.0
13	44.5
14	129.1
15	136.1
16	30.1
17	48.1
18	47.5
19	36.1
20	31.1
21	73.1
22	42.1
23	28.1

24	180.1
25	16.5
26	17.1
27	15.1
28	29.1
29	21.1
30	27.1

Data sourced from Zhang et al., J. Nat. Prod. 2002, 65(7), 979-85.

## <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Data

The <sup>1</sup>H NMR spectral data for **Lycernuic acid A** was also recorded in Pyridine-d<sub>5</sub> (d<sub>5</sub>-py).

(Specific <sup>1</sup>H NMR chemical shift and coupling constant data for **Lycernuic acid A** were not explicitly detailed in the available abstract. Access to the full publication is required for a comprehensive table.)

## Mass Spectrometry (MS) Data

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was utilized to determine the molecular formula of **Lycernuic acid A**.

Ion	Observed m/z	Calculated m/z	Molecular Formula
[M + Na] <sup>+</sup>	509.3606	509.3607	C <sub>30</sub> H <sub>48</sub> O <sub>4</sub> Na

Data inferred from the primary isolation paper which used this technique for structural elucidation of related compounds.

## Experimental Protocols

The following methodologies are based on the procedures described for the isolation and characterization of serratene triterpenes from *Lycopodium cernuum*.

## Extraction and Isolation

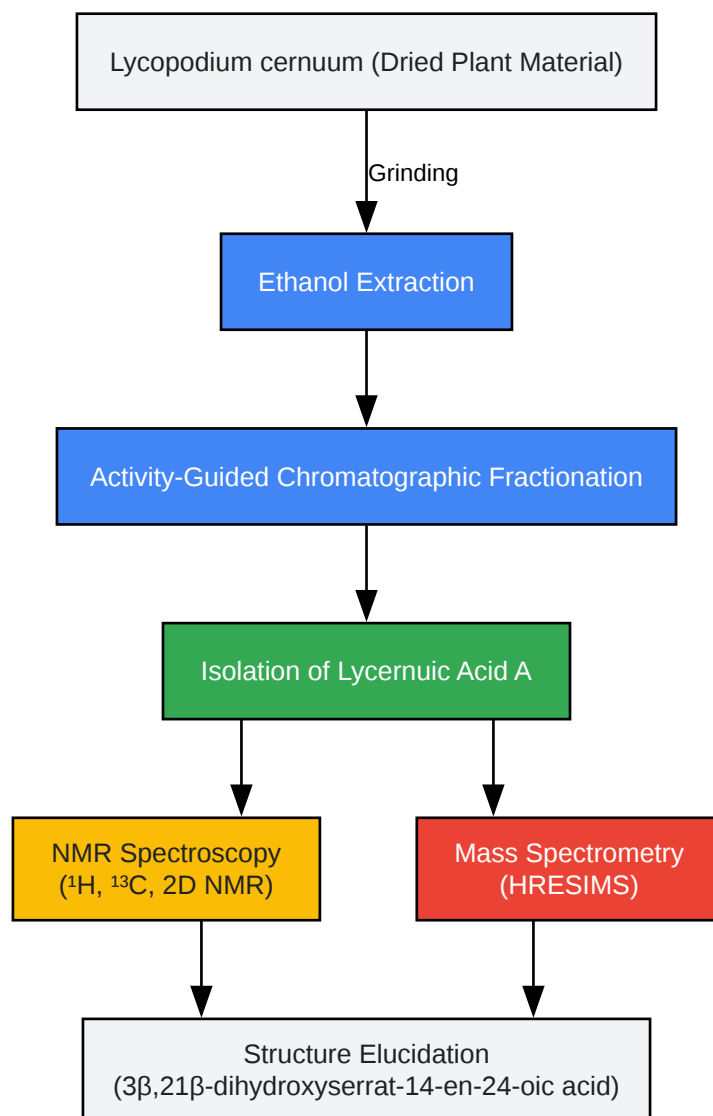
The dried, ground whole plant of *Lycopodium cernuum* was extracted with ethanol. The resulting extract was then subjected to activity-guided fractionation to isolate the bioactive compounds, including **Lycernuic acid A**. This process typically involves multiple chromatographic steps, such as column chromatography over silica gel and preparative High-Performance Liquid Chromatography (HPLC).

## Spectroscopic Analysis

- **NMR Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were acquired on a Bruker spectrometer. Samples were dissolved in deuterated pyridine ( $\text{d}_5\text{-py}$ ). Chemical shifts are reported in ppm relative to the solvent signal.
- **Mass Spectrometry:** HRESIMS data were obtained on a mass spectrometer equipped with an electrospray ionization source to determine the exact mass and molecular formula of the compound.

## Workflow Visualization

The following diagram illustrates the general workflow for the extraction, isolation, and spectroscopic analysis of **Lycernuic acid A**.



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Caption: Workflow for the analysis of **Lycernuic acid A**.

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